

Literature Review of "5-(2-Iodoethyl)-1,3-dioxane" Applications: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(2-Iodoethyl)-1,3-dioxane

Cat. No.: B15062708

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A comprehensive review of existing scientific literature reveals a notable absence of published research specifically detailing the synthesis, applications, and experimental protocols for **"5-(2-Iodoethyl)-1,3-dioxane"**. Despite extensive searches of chemical databases and scholarly articles, no significant data has been found for this particular compound.

However, the scientific community has extensively studied a closely related analog, "5-(2-Bromoethyl)-2,2-dimethyl-1,3-dioxane," which shares key structural and functional similarities. The presence of a reactive haloethyl group and a protective dioxane moiety suggests that the applications of the iodo- derivative would likely mirror those of its bromo- counterpart, primarily as a versatile intermediate in organic synthesis.

This technical guide will, therefore, focus on the applications of "5-(2-Bromoethyl)-2,2-dimethyl-1,3-dioxane" as a pertinent and well-documented alternative, providing researchers, scientists, and drug development professionals with a thorough understanding of its utility.

Core Applications of 5-(2-Bromoethyl)-2,2-dimethyl-1,3-dioxane

"5-(2-Bromoethyl)-2,2-dimethyl-1,3-dioxane" is a valuable building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[1] Its primary utility stems from the presence of a reactive bromoethyl group, which readily participates in alkylation reactions, and a stable dioxane ring that serves as a protecting group for a 1,3-diol.^[1]

The main applications can be summarized as:

- **Intermediate in Pharmaceutical Synthesis:** This compound is a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).^[1] Notably, it is used in the preparation of antiviral drugs.^[2]
- **Agrochemical Development:** It is employed in the synthesis of active ingredients for crop protection products, where the bromoethyl group is used to introduce functional side chains into larger molecules.^[1]
- **Specialty Polymer Synthesis:** The controlled reactivity of the bromoethyl group makes it useful in the synthesis of specialty polymers where specific functionalization is required.^[1]
- **Protecting Group Chemistry:** The 1,3-dioxane ring serves as a robust protecting group for 1,3-diols, which is stable under a variety of reaction conditions, particularly basic and organometallic environments.^[3] This allows for selective reactions at other sites of a molecule.

Quantitative Data Summary

While specific quantitative data such as reaction yields and purity for the synthesis of "5-(2-Bromoethyl)-2,2-dimethyl-1,3-dioxane" are not detailed in the available literature, its physical and chemical properties are well-documented.

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ BrO ₂	^[1] ^[4] ^[5]
Molecular Weight	223.11 g/mol	^[5]
CAS Number	97845-58-4	^[4] ^[5]
Appearance	Liquid	^[4] ^[5]
Purity	95%	^[4] ^[5]
Density	1.336 g/mL at 25 °C	^[5]
Refractive Index	n _{20/D} 1.482	^[5]
Storage Temperature	-20°C	^[5]

Key Experimental Protocols

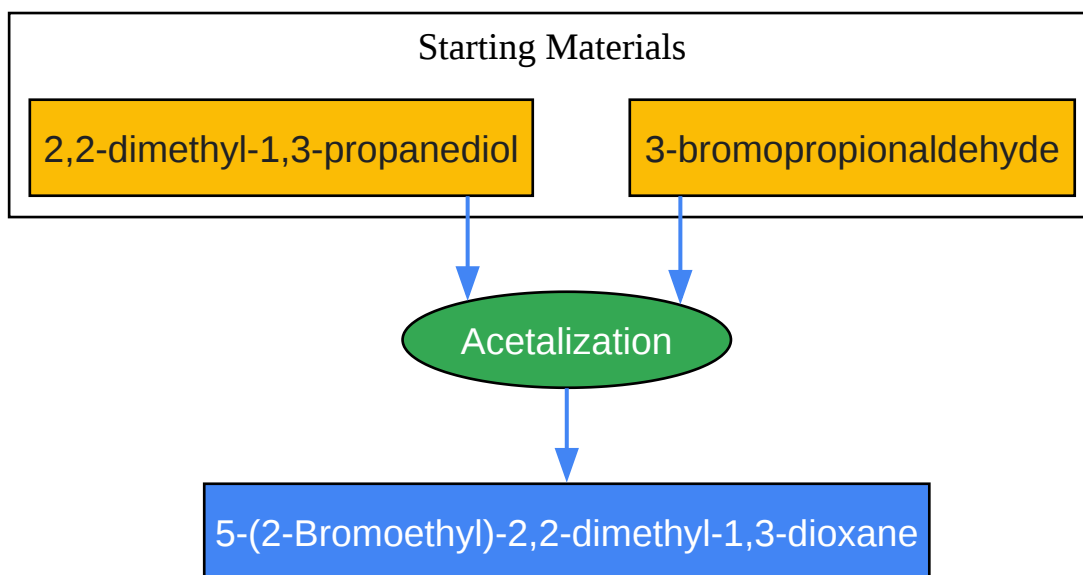
The primary utility of "5-(2-Bromoethyl)-2,2-dimethyl-1,3-dioxane" is as an alkylating agent. A general protocol for its use in an alkylation reaction is described below.

General Protocol for Alkylation using 5-(2-Bromoethyl)-2,2-dimethyl-1,3-dioxane:

- **Reaction Setup:** A solution of the nucleophile (e.g., an amine, thiol, or carbanion) is prepared in a suitable aprotic solvent (e.g., THF, DMF, or DMSO) under an inert atmosphere (e.g., nitrogen or argon).
- **Deprotonation (if necessary):** If the nucleophile is not sufficiently reactive, a strong base (e.g., NaH, LDA, or n-BuLi) is added at a low temperature (typically 0 °C to -78 °C) to generate the corresponding anion.
- **Alkylation:** "5-(2-Bromoethyl)-2,2-dimethyl-1,3-dioxane" (typically 1.0-1.2 equivalents) is added to the solution of the nucleophile. The reaction mixture is then allowed to warm to room temperature and stirred until the reaction is complete (monitored by TLC or LC-MS).
- **Workup:** The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride or water. The aqueous layer is extracted with a suitable organic solvent (e.g., ethyl acetate or dichloromethane).
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford the desired alkylated product.
- **Deprotection (if necessary):** The 1,3-dioxane protecting group can be removed under acidic conditions (e.g., aqueous HCl or acetic acid) to reveal the 1,3-diol.

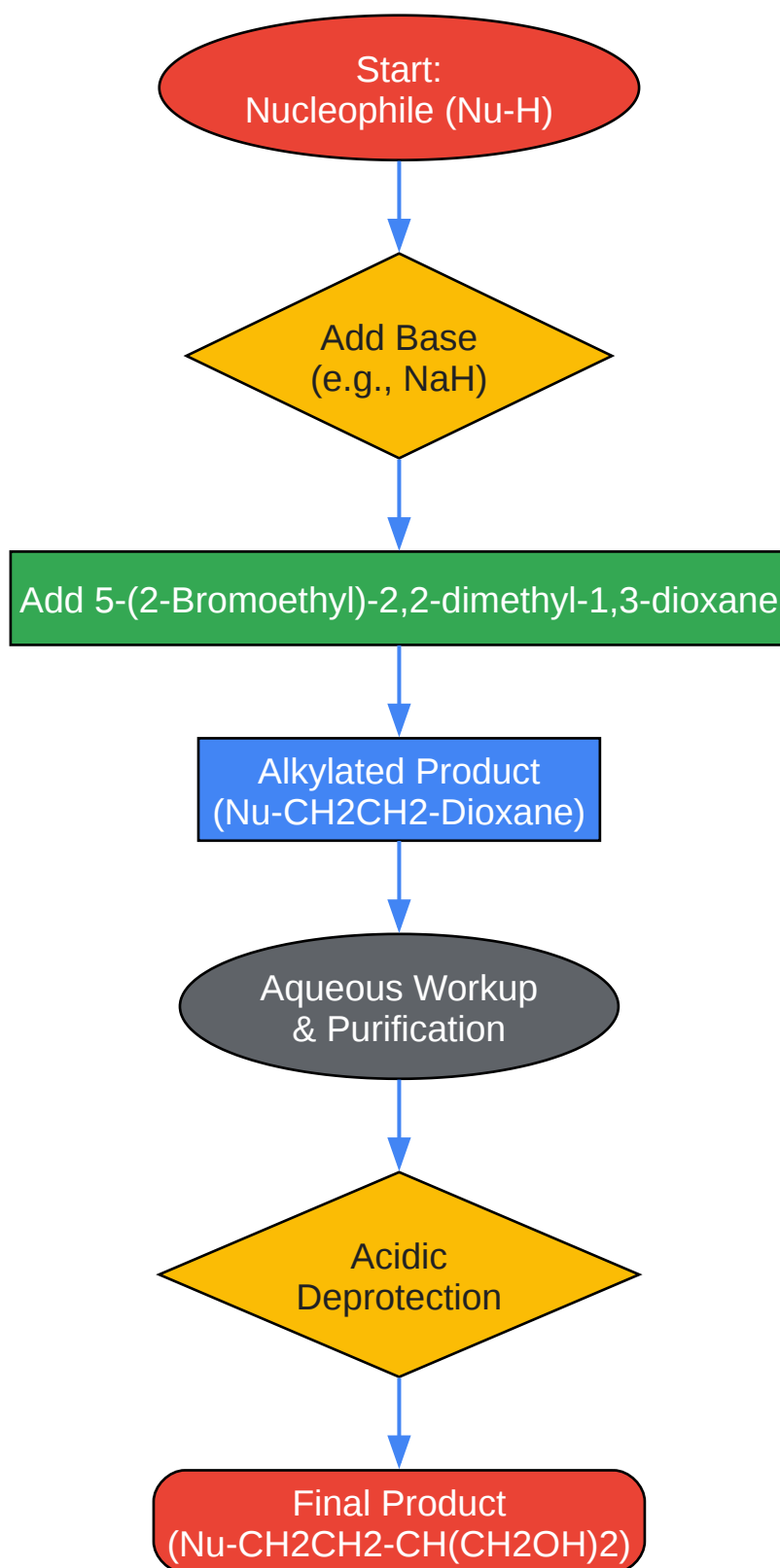
Visualizing Synthetic Pathways

The following diagrams illustrate the logical flow of the synthesis and application of "5-(2-Bromoethyl)-2,2-dimethyl-1,3-dioxane".



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Figure 1: Conceptual synthesis of 5-(2-Bromoethyl)-2,2-dimethyl-1,3-dioxane.



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Figure 2: General workflow for alkylation and subsequent deprotection.

Conclusion

While direct research on "**5-(2-Iodoethyl)-1,3-dioxane**" is not available, a comprehensive understanding of its potential applications can be inferred from the extensive literature on its bromo- analog, "5-(2-Bromoethyl)-2,2-dimethyl-1,3-dioxane." This compound serves as a critical intermediate in the synthesis of pharmaceuticals and agrochemicals, and as a valuable tool in polymer chemistry and protecting group strategies. The provided protocols and workflows offer a foundational guide for researchers and drug development professionals interested in utilizing this class of compounds in their synthetic endeavors. Further research into the synthesis and reactivity of the iodo- derivative could reveal unique advantages, potentially in terms of increased reactivity of the carbon-iodine bond in nucleophilic substitution reactions.

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